

Application Note: Analysis of Ethidimuron by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Ethidimuron*

Cat. No.: *B166126*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ethidimuron is a thiadiazolylurea herbicide used to control a broad spectrum of weeds.[1] Its mode of action is the inhibition of photosynthesis at photosystem II.[1] Monitoring its presence in environmental and agricultural samples is crucial for ensuring food safety and environmental protection. This application note provides a detailed protocol for the analysis of **Ethidimuron** using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely used analytical technique for the identification and quantification of pesticide residues.[2]

Chemical Properties of Ethidimuron

A summary of the key chemical properties of **Ethidimuron** is presented in the table below.

| Property | Value | Reference |
|-------------------|------------------------------------------------------------|-----------------------------------------|
| IUPAC Name | 1-(5-ethylsulfonyl-1,3,4-thiadiazol-2-yl)-1,3-dimethylurea | [1] [3] |
| Molecular Formula | C7H12N4O3S2 | [3] [4] |
| Molecular Weight | 264.3 g/mol | [3] |
| CAS Number | 30043-49-3 | [1] |

Experimental Protocol

This protocol outlines a general procedure for the analysis of **Ethidimuron** in a solid matrix (e.g., soil, foodstuff) using the widely accepted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample preparation, followed by GC-MS analysis.[\[2\]](#)[\[5\]](#)[\[6\]](#)

1. Sample Preparation (QuEChERS Method)

The QuEChERS method provides a simple and effective way to extract pesticides from a variety of matrices.[\[2\]](#)[\[5\]](#)[\[6\]](#)

- Extraction:
 - Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 - Vortex the tube vigorously for 1 minute.
 - Centrifuge at ≥3000 rcf for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot of the acetonitrile supernatant (e.g., 6 mL) to a 15 mL d-SPE tube containing a cleanup sorbent (e.g., 900 mg MgSO₄, 150 mg primary secondary amine - PSA).
- Vortex for 30 seconds.
- Centrifuge at ≥3000 rcf for 5 minutes.
- Solvent Exchange:
 - Take an aliquot of the cleaned-up extract (e.g., 1 mL).
 - Evaporate the acetonitrile under a gentle stream of nitrogen.^[7]
 - Reconstitute the residue in a solvent suitable for GC-MS, such as ethyl acetate or hexane (e.g., 1 mL).^[2]
 - The final extract is now ready for GC-MS analysis.

2. GC-MS Instrumentation and Parameters

The following are recommended starting parameters for the GC-MS analysis of **Ethidimuron**. Optimization may be required based on the specific instrument and matrix.

| Parameter | Recommended Setting |
|---------------------------|-------------------------------------------------------------------------------------------------------|
| Gas Chromatograph | |
| Column | DB-5MS or HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent |
| Injection Volume | 1-2 µL |
| Inlet Temperature | 250 °C |
| Injection Mode | Splitless |
| Carrier Gas | Helium at a constant flow rate of 1.0-1.5 mL/min |
| Oven Temperature Program | Initial temperature of 70°C, hold for 2 minutes, ramp to 280°C at 10-20°C/min, hold for 5-10 minutes. |
| Mass Spectrometer | |
| Ionization Mode | Electron Ionization (EI) at 70 eV |
| Source Temperature | 230 °C |
| Quadrupole Temperature | 150 °C |
| Acquisition Mode | Selected Ion Monitoring (SIM) or Full Scan |
| Transfer Line Temperature | 280 °C |

Quantitative Data Summary

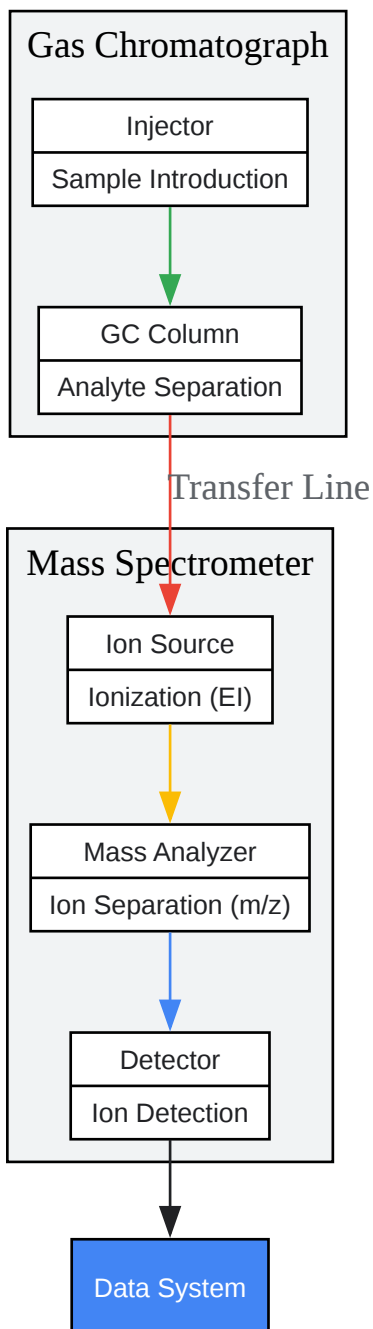
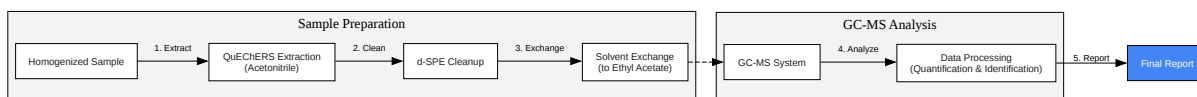
For quantitative analysis, the use of Selected Ion Monitoring (SIM) mode is recommended for enhanced sensitivity and selectivity. The characteristic ions for **Ethidimuron** should be determined by analyzing a standard solution in full scan mode. Based on available data, the following ions are suggested for monitoring.[3]

| Analyte | Quantifier Ion (m/z) | Qualifier Ion 1 (m/z) | Qualifier Ion 2 (m/z) |
|-------------|----------------------|-----------------------|-------------------------------------|
| Ethidimuron | 115 | 207 | To be determined from mass spectrum |

Note: The third highest peak from the NIST Mass Spectrometry Data Center was not explicitly stated in the search results.

Visualizations

Experimental Workflow for **Ethidimuron** Analysis



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